

CEREC Scanners for Inlay Restorations: A Comparative Accuracy Analysis

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The advent of chairside computer-aided design/computer-aided manufacturing (CAD/CAM) systems has revolutionized the field of restorative dentistry. Among these, the **CEREC** (Chairside Economical Restoration of Esthetic Ceramics) system has been a prominent player for decades. This guide provides a comprehensive comparison of the accuracy of various **CEREC** scanner generations for inlay restorations, supported by experimental data from recent in vitro studies. The focus is on key accuracy metrics: trueness and precision, as well as the clinical hallmark of restoration success—marginal fit.

Accuracy of CEREC Scanners: Trueness and Precision

An in vitro study by Kwon et al. (2024) evaluated the trueness and precision of three **CEREC** intraoral scanners—Bluecam (BC), Omnicam (OC), and Primescan (PS)—for inlay cavity preparations. The study also investigated the influence of adjacent restorative materials (gold, zirconia, and resin) on scanning accuracy.^{[1][2][3]}

Experimental Protocol: An artificial tooth was prepared with a standardized disto-occlusal inlay cavity. Crowns made of gold and zirconia, along with a resin tooth, were used as adjacent materials. Each combination was scanned 10 times with the **CEREC** Primescan, Omnicam, and Bluecam scanners. For the Bluecam, a powder application was used as per the manufacturer's instructions. A high-precision laboratory scanner (3-shape E3) was used to obtain a reference scan. The resulting STL files were analyzed using 3D analysis software to

determine trueness (deviation from the reference scan) and precision (reproducibility of the scans).[1][2]

Data Summary:

Table 1: Influence of Adjacent Material and **CEREC** Scanner Type on Trueness (μm)

Adjacent Material	CEREC Bluecam (BC)	CEREC Omnicam (OC)	CEREC Primescan (PS)
Gold	11.8 ± 2.0	16.3 ± 4.0	13.5 ± 2.5
Zirconia	13.2 ± 2.8	17.8 ± 3.5	15.1 ± 3.1
Resin	12.5 ± 2.4	17.1 ± 3.8	14.3 ± 2.9

Data adapted from Kwon et al. (2024). Values are presented as mean ± standard deviation.[1][2][3]

Table 2: Influence of **CEREC** Scanner Type on Precision (μm)

CEREC Scanner	Average Precision Deviation
Primescan (PS)	Lowest Deviation (Highest Precision)
Omnicam (OC)	Intermediate Deviation
Bluecam (BC)	Highest Deviation (Lowest Precision)

Data interpretation from Kwon et al. (2024).[1][2][3]

The study found that the type of adjacent restorative material and the intraoral scanner significantly affected the accuracy of the digital impressions.[1][2][3] Zirconia as an adjacent material resulted in the highest trueness deviation, while gold showed the lowest.[1][2][3] Among the scanners, the Bluecam, which required powdering, demonstrated the best trueness, comparable to the Primescan.[1][2][3] However, the Primescan exhibited the highest precision, followed by the Omnicam and then the Bluecam.[1][2][3]

Impact of Inlay Preparation Design on Scanning Accuracy

A study by Park et al. (2023) investigated how the design of an inlay cavity preparation influences the scanning accuracy of the **CEREC** Primescan. The study varied the occlusal cavity depth (1 mm and 2 mm) and the width of the gingival floor of the proximal box (1.5 mm and 2.5 mm).[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocol: Four different mesio-occlusal inlay preparations were created on an artificial tooth: narrow shallow (1.5 mm width, 1 mm depth), narrow deep (1.5 mm width, 2 mm depth), wide shallow (2.5 mm width, 1 mm depth), and wide deep (2.5 mm width, 2 mm depth). Each preparation was scanned 10 times with the **CEREC** Primescan. A laboratory scanner was used to create a reference scan. The trueness and precision of the scans were then analyzed.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Data Summary:

Table 3: Influence of Inlay Preparation Design on Trueness with **CEREC** Primescan (μm)

Preparation Design	Average Trueness Deviation
Narrow Shallow	Highest Deviation (Lowest Trueness)
Narrow Deep	Intermediate Deviation
Wide Shallow	Intermediate Deviation
Wide Deep	Lowest Deviation (Highest Trueness)

Data interpretation from Park et al. (2023).[\[4\]](#)[\[5\]](#)[\[6\]](#)

The results indicated that inlay cavity design significantly affects the accuracy of the digital scan.[\[4\]](#)[\[5\]](#)[\[6\]](#) The "wide deep" preparation showed the highest trueness, while the "narrow shallow" design resulted in the lowest trueness.[\[4\]](#)[\[5\]](#)[\[6\]](#) This suggests that deeper and wider preparations may be more accurately captured by the intraoral scanner.

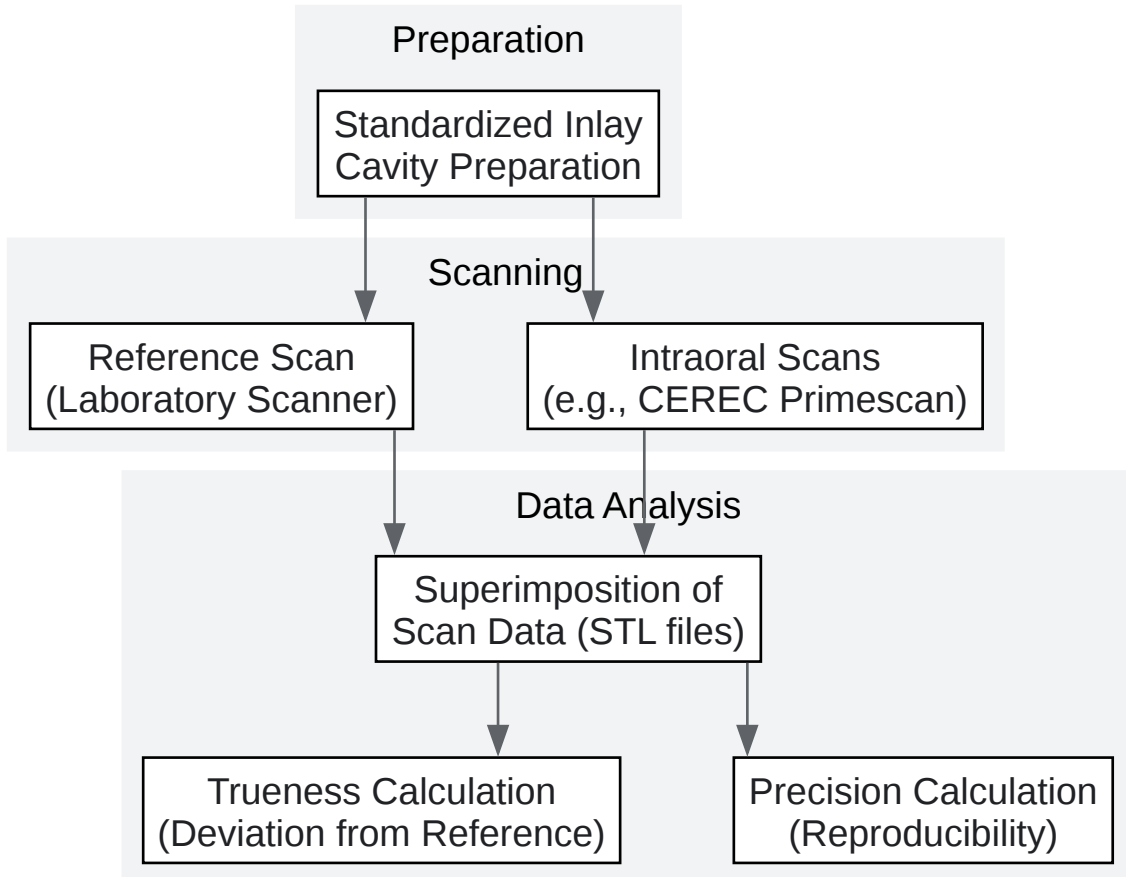
Marginal Fit of CEREC Inlay Restorations

The clinical success of an inlay restoration is critically dependent on its marginal fit. Older studies provide some insights into the marginal gaps of restorations fabricated with earlier **CEREC** systems. A 2003 study on 2,328 chairside inlays and onlays fabricated with **CEREC 1** and **CEREC 2** systems reported an average margin width of $236\text{ }\mu\text{m} \pm 96.8\text{ }\mu\text{m}$.^[7] A more recent study compared the marginal fit of restorations made with the **CEREC** Bluecam and Omnicam. For inlay restorations, the Omnicam demonstrated a significantly better marginal fit ($74.9\text{ }\mu\text{m}$) compared to the Bluecam ($120.9\text{ }\mu\text{m}$).^[8]

It is important to note that the scanning accuracy of the **CEREC** Bluecam has been reported to be approximately $19\text{ }\mu\text{m}$, which is a high degree of precision.^[7]

Experimental Workflow for Assessing Inlay Restoration Accuracy

The following diagram illustrates a typical experimental workflow for evaluating the accuracy of intraoral scanners for inlay restorations, as synthesized from the reviewed studies.



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Experimental workflow for accuracy assessment.

Conclusion

The accuracy of **CEREC** scanners for inlay restorations is influenced by several factors, including the scanner generation, the type of adjacent restorative materials, and the inlay preparation design. Newer generations, such as the Primescan, demonstrate superior precision compared to older models like the Bluecam and Omnicam. While the Bluecam, with powder application, can achieve high trueness, the overall trend indicates continuous improvement with technological advancements. For optimal scanning accuracy, clinicians should be mindful of the restorative materials present in the scanning field and consider that wider and deeper inlay preparations may yield more accurate digital impressions. The clinical performance of **CEREC** restorations, as indicated by long-term studies and acceptable marginal fit, supports their continued use in modern dentistry.[7][8]

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